

Application Notes and Protocols for MMP-9-IN-1

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Compound of Interest

Compound Name: MMP-9-IN-9

Cat. No.: B2897192

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MMP-9-IN-1 is a potent and selective inhibitor of Matrix Metalloproteinase-9 (MMP-9), a zinc-dependent endopeptidase critically involved in the degradation of extracellular matrix (ECM) components. Dysregulation of MMP-9 activity is implicated in various pathological processes, including tumor invasion, metastasis, inflammation, and neurodegenerative diseases. These application notes provide detailed information on the stability, storage, and handling of MMP-9-IN-1, along with protocols for its use and stability assessment to ensure reliable and reproducible experimental outcomes.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₇ F ₂ N ₃ O ₃ S	[1][2]
Molecular Weight	369.39 g/mol	[1][2]
Appearance	White to off-white solid	[1]
CAS Number	502887-71-0	

Stability and Storage Conditions

Proper storage of MMP-9-IN-1 is crucial to maintain its integrity and inhibitory activity. Below are the recommended storage conditions for the compound in both solid form and in solvent.

Solid Form

Storage Temperature	Shelf Life
-20°C	3 years
4°C	2 years

Data sourced from MedChemExpress and GlpBio product information.

In Solvent

Stock solutions of MMP-9-IN-1 should be prepared, aliquoted to avoid repeated freeze-thaw cycles, and stored at low temperatures.

Storage Temperature	Shelf Life
-80°C	2 years
-20°C	1 year

Data sourced from MedChemExpress and GlpBio product information.

Solubility Data

MMP-9-IN-1 exhibits solubility in various organic solvents. For aqueous-based assays, it is recommended to first dissolve the compound in a minimal amount of DMSO and then dilute with the aqueous buffer.

Solvent	Solubility	Notes
DMSO	≥ 66.67 mg/mL (180.49 mM)	Ultrasonic assistance may be required. Use freshly opened, anhydrous DMSO as the compound is hygroscopic.
In Vivo Formulation 1	≥ 2.08 mg/mL (5.63 mM)	10% DMSO >> 90% corn oil.
In Vivo Formulation 2	5 mg/mL (13.54 mM)	10% DMSO >> 40% PEG300 >> 50% PBS (suspended solution, requires sonication).

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of MMP-9-IN-1 for use in various assays.

Materials:

- MMP-9-IN-1 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes

Procedure:

- Equilibrate the MMP-9-IN-1 vial to room temperature before opening.
- Weigh the desired amount of MMP-9-IN-1 powder in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Vortex the solution until the compound is completely dissolved. If necessary, sonicate the solution for a brief period.

- Aliquot the stock solution into smaller volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as per the stability guidelines.

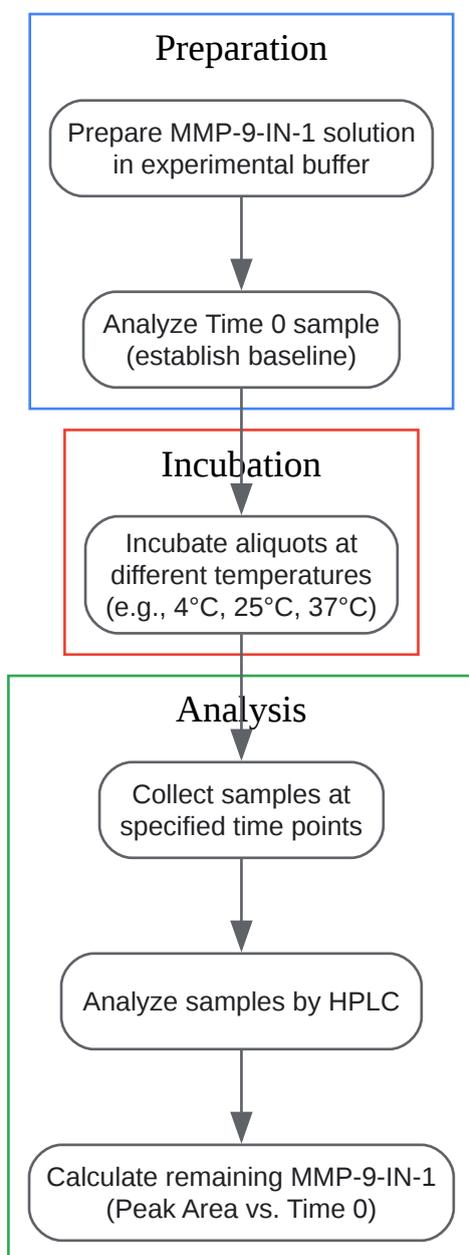
Protocol 2: Stability Assessment of MMP-9-IN-1 in Solution via HPLC

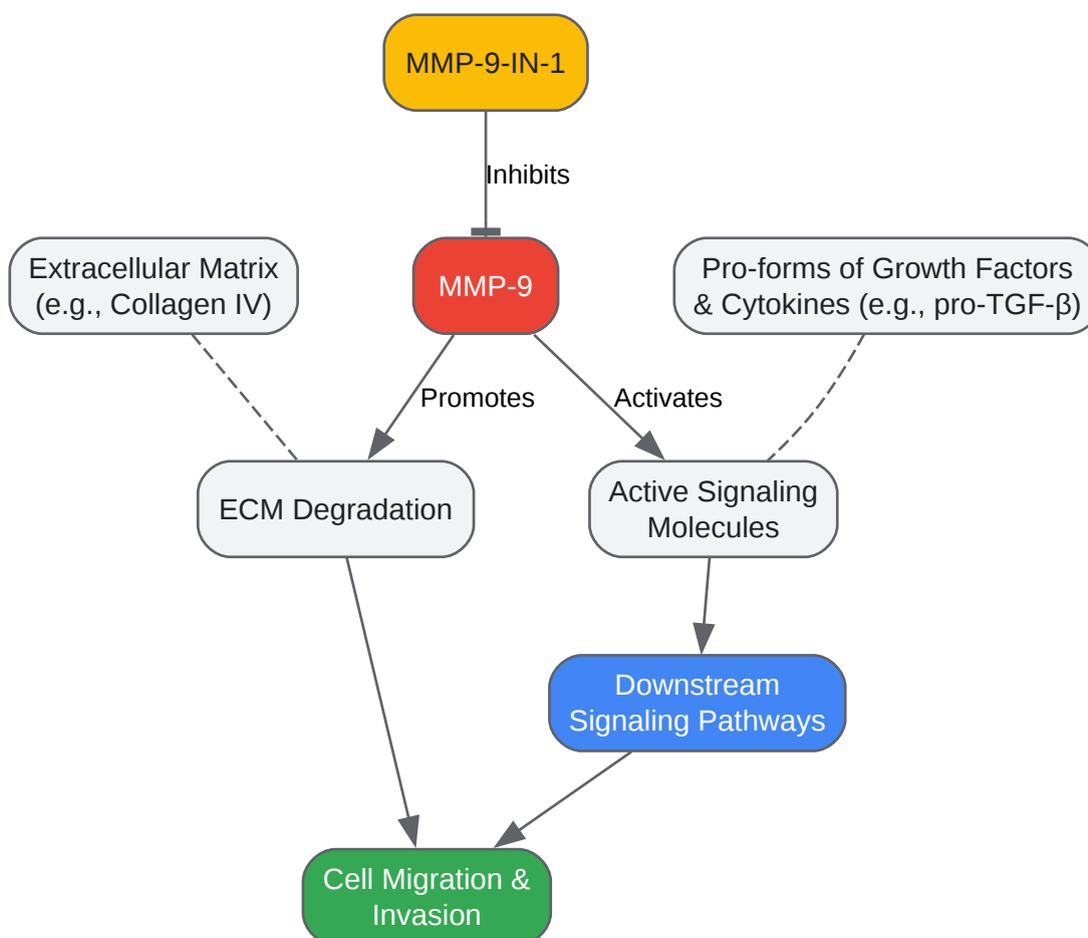
Objective: To determine the stability of MMP-9-IN-1 in a specific solvent or buffer over time and under different temperature conditions. This protocol is adapted from general methods for assessing the stability of small molecule inhibitors.

Materials:

- MMP-9-IN-1 stock solution (e.g., 1 mM in DMSO)
- Experimental buffer (e.g., PBS, cell culture medium)
- HPLC system with a UV or PDA detector
- C18 reverse-phase HPLC column
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid or Trifluoroacetic acid (TFA)
- Incubators or water baths set to desired temperatures (e.g., 4°C, 25°C, 37°C)

Workflow for Stability Assessment:





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References

- 1. Matrix Metalloproteinase-9: Many Shades of Function in Cardiovascular Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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